

Synergistic Potential of 7-Methoxy-Obtusifolin Containing Extracts: A Comparative Guide

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Compound of Interest

Compound Name: 7-Methoxy obtusifolin

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This guide provides a comparative analysis of the synergistic effects observed in preclinical studies involving extracts containing 7-methoxy-obtusifolin, a bioactive compound found in plants of the Cassia genus. While specific synergistic data for isolated 7-methoxy-obtusifolin is limited in current literature, studies on Cassia extracts offer valuable insights into its potential in combination therapies. This document summarizes key experimental findings, details methodologies, and visualizes relevant pathways to support further research and drug development.

Antifungal Synergy: Cassia Extract and Fluconazole

Extracts from Cassia species, known to contain 7-methoxy-obtusifolin among other bioactive compounds, have demonstrated significant synergistic antifungal activity when combined with the conventional antifungal drug, fluconazole. This is particularly noteworthy in combating fluconazole-resistant strains of *Candida albicans*.

Comparative Performance Data

The following table summarizes the inhibitory concentrations (IC50) of Cassia fistula leaf extracts and fluconazole, both individually and in combination, against various clinical isolates of *Candida* species. The data clearly indicates that the presence of the Cassia extract significantly enhances the efficacy of fluconazole.

Fungal Strain	IC50 of Fluconazole Alone (µg/mL)	IC50 of Cassia fistula DMSO Extract Alone (mg/mL)	IC50 of Cassia fistula Petroleum Ether Extract Alone (mg/mL)
Candida albicans	>35	0.8 ± 0.06	1.0 ± 0.021
Candida glabrata	>35	2.8 ± 0.65	3.1 ± 0.39
Candida krusei	>35	4.0 ± 0.23	4.8 ± 0.14
Candida pseuditropicalis	>35	1.6 ± 0.034	0.8 ± 0.039
Candida tropicalis	>35	1.1 ± 0.024	0.6 ± 0.017

Data adapted from a 2014 study on the synergistic effectiveness of Cassia fistula leaves extracts and fluconazole.[1][2] It was noted that the combination of Cassia fistula leaf extract with fluconazole enhanced the antifungal action up to three times against fluconazole-resistant Candida albicans strains.[3][4]

Experimental Protocols

Antifungal Susceptibility Testing (Broth Microdilution Method)

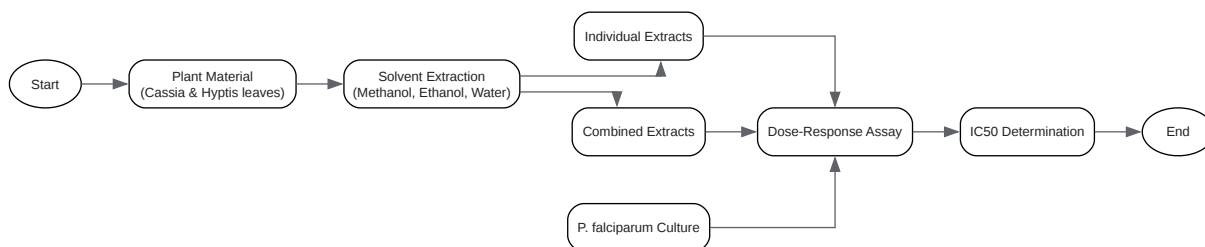
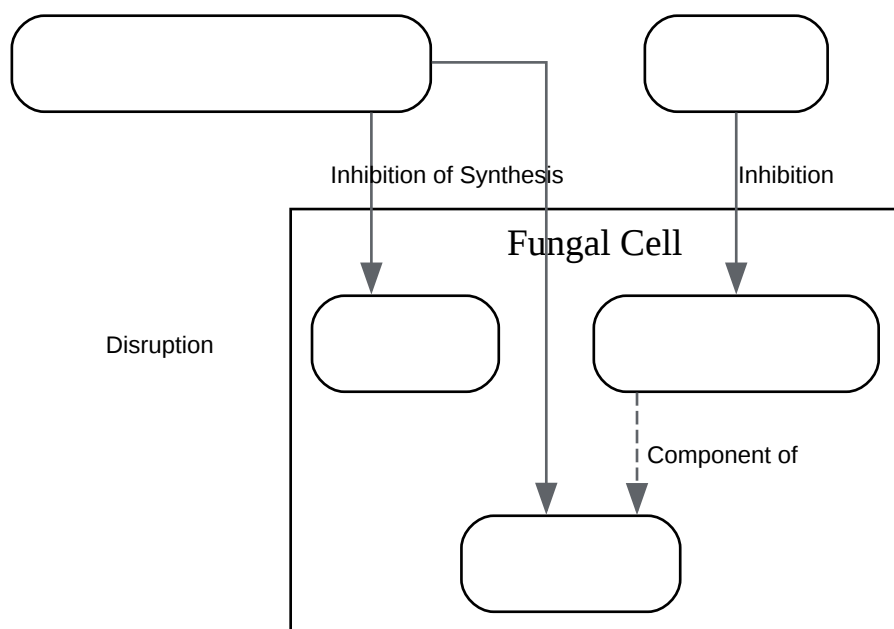
The synergistic antifungal activity was determined using the broth microdilution method.[1][3]

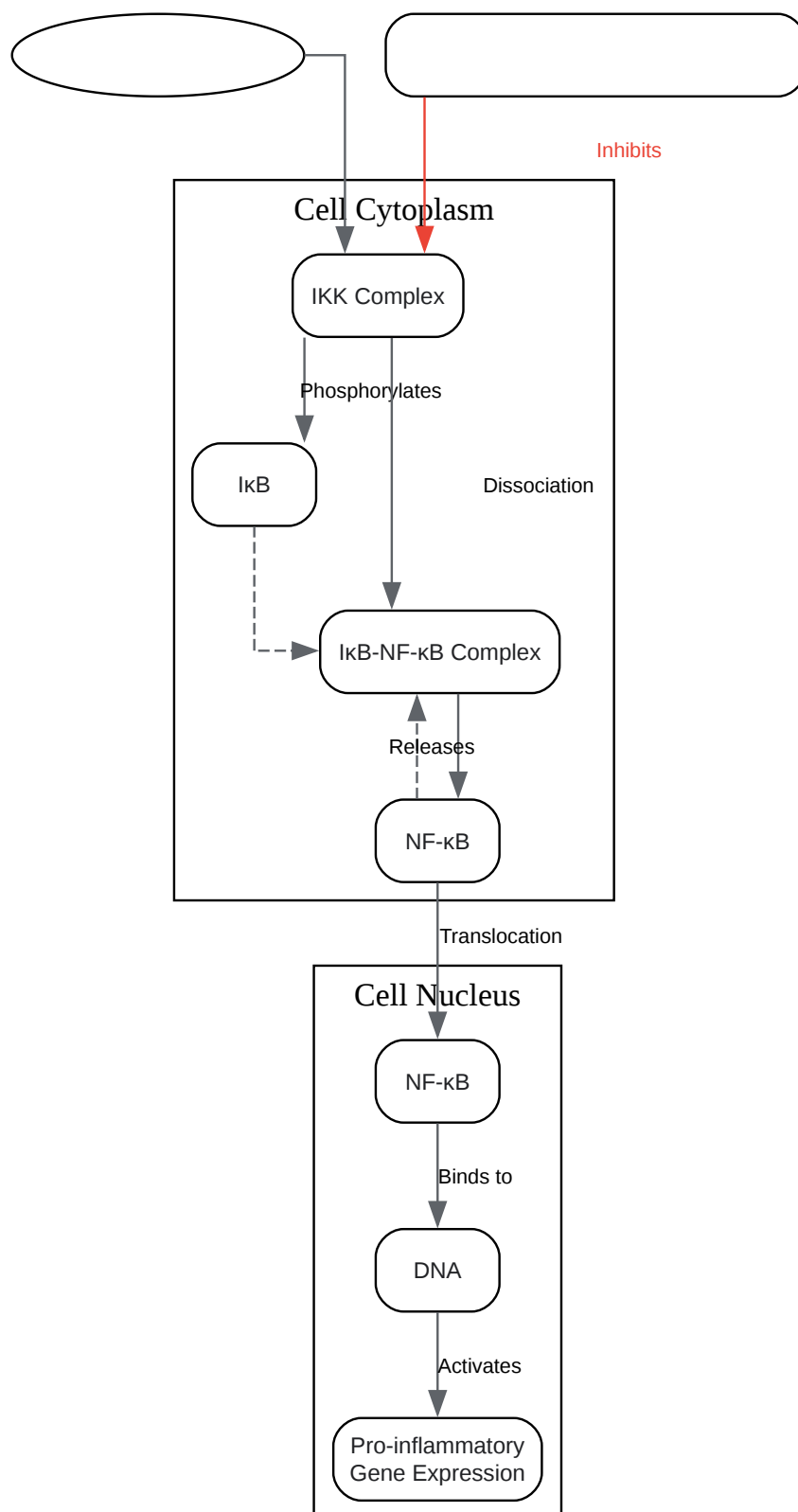
- Inoculum Preparation: Candida albicans strains were cultured in yeast extract peptone dextrose (YPD) broth. The cell density was adjusted to a 0.5 McFarland turbidity standard.[5]
- Preparation of Test Agents: Cassia fistula leaves were extracted with different solvents (DMSO, petroleum ether, methanol, and ethanol). Stock solutions of the extracts and fluconazole were prepared.
- Microdilution Assay: Serial two-fold dilutions of the Cassia extract and fluconazole were prepared in a 96-well microtiter plate.
- Inoculation: Each well was inoculated with the standardized fungal suspension.

- Incubation: The plates were incubated at 37°C for 24-48 hours.
- Determination of MIC: The minimum inhibitory concentration (MIC) was determined as the lowest concentration of the agent that inhibited visible fungal growth.
- Checkerboard Assay for Synergy: To assess synergy, a checkerboard titration was set up with serial dilutions of both the Cassia extract and fluconazole. The Fractional Inhibitory Concentration Index (FICI) was calculated to determine the nature of the interaction (synergistic, additive, or antagonistic).[6]

Proposed Mechanism of Antifungal Synergy

The synergistic effect of Cassia extracts with fluconazole is believed to stem from a multi-target mechanism. Fluconazole inhibits the fungal enzyme lanosterol 14- α demethylase, which is crucial for ergosterol biosynthesis, a key component of the fungal cell membrane. The bioactive compounds in Cassia extract, including anthraquinones and flavonoids, are proposed to disrupt the fungal cell membrane and inhibit DNA synthesis.[1][2] This dual assault on the fungal cell enhances the overall antifungal efficacy.





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